

3-isopropylisoxazole-5-carboxylic acid literature review and patents

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Compound of Interest

Compound Name: 3-isopropylisoxazole-5-carboxylic acid

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An In-depth Technical Guide to **3-isopropylisoxazole-5-carboxylic Acid**

Introduction

3-isopropylisoxazole-5-carboxylic acid, with CAS Number 14633-22-8, is a substituted isoxazole derivative. The isoxazole ring is a five-membered heterocycle containing adjacent nitrogen and oxygen atoms. This scaffold is of significant interest in medicinal chemistry and drug development due to its presence in a wide array of biologically active compounds. Isoxazole derivatives have demonstrated a broad spectrum of activities, including antiviral, antibacterial, anti-inflammatory, and analgesic properties. This document provides a technical overview of the available scientific and patent literature concerning **3-isopropylisoxazole-5-carboxylic acid**, focusing on its synthesis, properties, and potential applications.

Physicochemical Properties

The fundamental physicochemical properties of **3-isopropylisoxazole-5-carboxylic acid** are summarized below. These properties are essential for its handling, formulation, and application in research and development.

Property	Value	Reference
CAS Number	14633-22-8	
Molecular Formula	C ₇ H ₉ NO ₃	
Molecular Weight	155.15 g/mol	
Appearance	White to yellow solid	
Melting Point	75 °C	
Boiling Point (Predicted)	298.2 ± 28.0 °C	
Density (Predicted)	1.211 ± 0.06 g/cm ³	
pKa (Predicted)	2.33 ± 0.10	
Synonyms	3-(1-methylethyl)-5-isoxazolecarboxylic acid, 3-propan-2-yl-1,2-oxazole-5-carboxylic acid	

Synthesis and Experimental Protocols

While a specific, peer-reviewed synthesis for **3-isopropylisoxazole-5-carboxylic acid** is not readily available in the literature, a highly plausible and standard synthetic route can be derived from established methods for analogous isoxazole carboxylic acids. The most common and direct method is the saponification (hydrolysis) of the corresponding ester, such as ethyl or methyl 3-isopropylisoxazole-5-carboxylate.

Plausible Synthesis: Hydrolysis of Ester Precursor

This protocol is adapted from the well-documented hydrolysis of methyl 3-methyl-5-isoxazolecarboxylate.^[1]

Reaction:

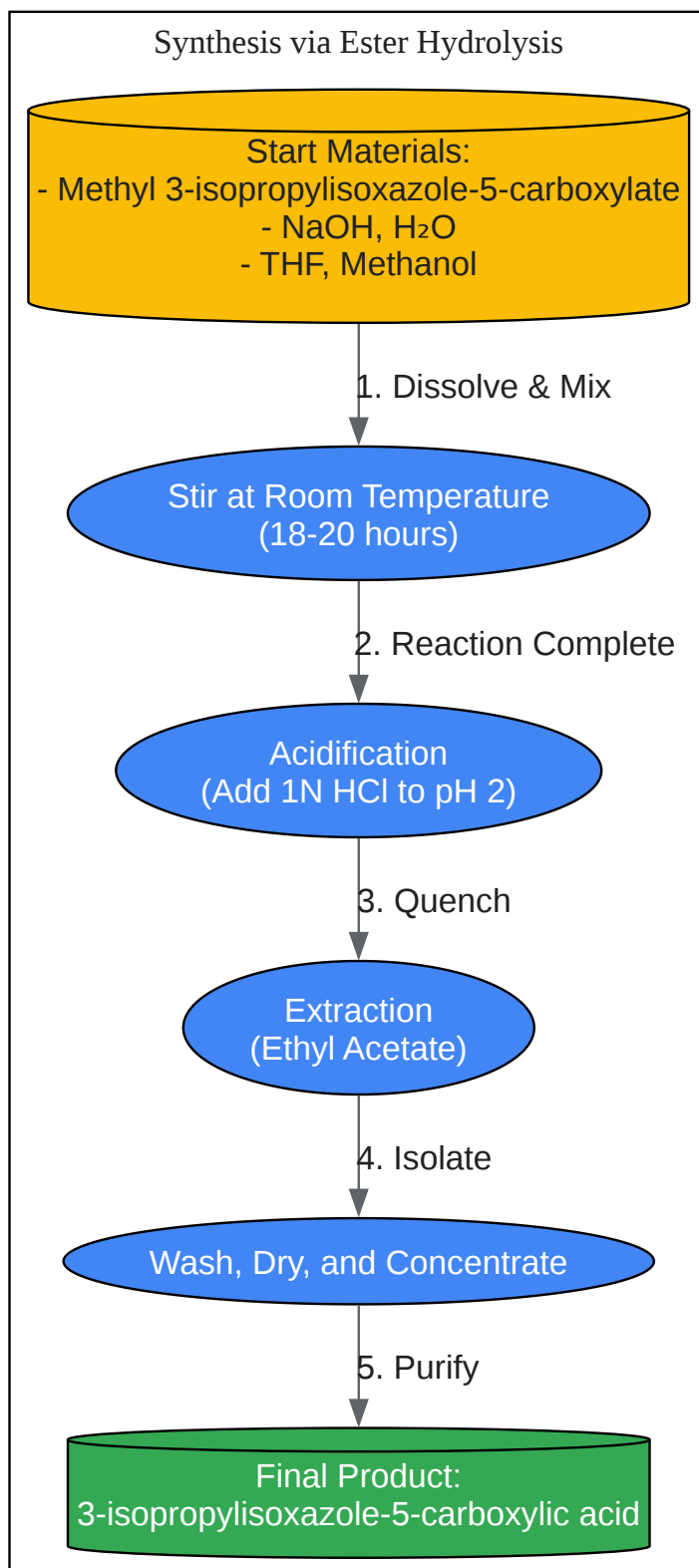
- Methyl 3-isopropylisoxazole-5-carboxylate + NaOH → **3-isopropylisoxazole-5-carboxylic acid** (sodium salt)

- **3-isopropylisoxazole-5-carboxylic acid** (sodium salt) + HCl → **3-isopropylisoxazole-5-carboxylic acid** + NaCl

Experimental Protocol:

- **Reaction Setup:** To a solution of methyl 3-isopropylisoxazole-5-carboxylate (1.0 equivalent) in a mixture of tetrahydrofuran (THF) and methanol, add a solution of sodium hydroxide (NaOH, 2.0 equivalents) in water dropwise.
- **Reaction Execution:** Stir the resulting mixture at room temperature for 18-20 hours. The reaction progress can be monitored by Thin Layer Chromatography (TLC).
- **Work-up and Acidification:** Upon completion, transfer the reaction mixture to a separatory funnel. Carefully adjust the pH to ~2 by the dropwise addition of 1N hydrochloric acid (HCl).
- **Extraction:** Extract the aqueous phase three times with ethyl acetate.
- **Purification:** Combine the organic extracts and wash with a saturated brine solution. Dry the organic layer over anhydrous magnesium sulfate (MgSO₄), filter, and concentrate the solvent under reduced pressure to yield the final product, **3-isopropylisoxazole-5-carboxylic acid**.

Workflow for the Synthesis of **3-isopropylisoxazole-5-carboxylic acid**



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Caption: General workflow for the synthesis of **3-isopropylisoxazole-5-carboxylic acid**.

Biological Activity and Applications

Direct biological studies or quantitative data (e.g., IC_{50} , K_i) for **3-isopropylisoxazole-5-carboxylic acid** are not prominently featured in publicly accessible literature. However, the broader isoxazole class is a cornerstone in medicinal chemistry. Derivatives are known to act as key intermediates in the synthesis of pharmaceuticals and agrochemicals.

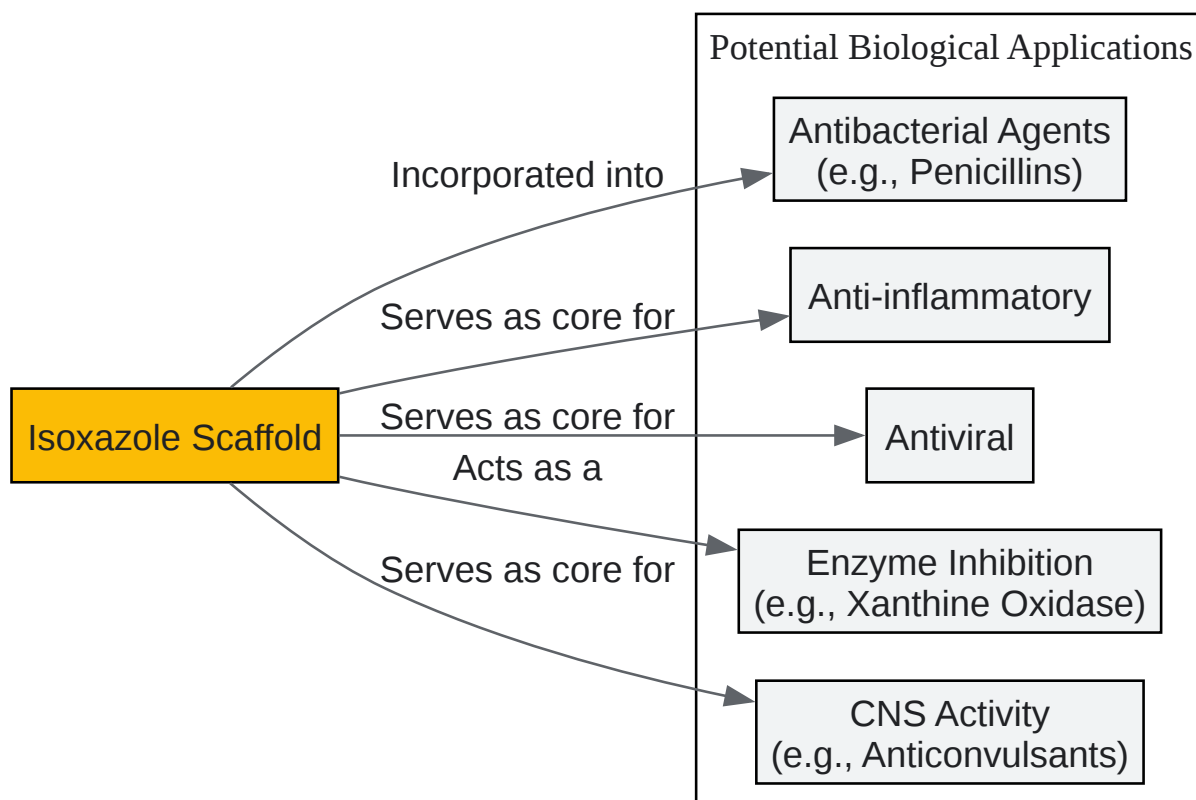
The isoxazole ring serves as a versatile pharmacophore that can interact with various biological targets. For instance, derivatives of 5-phenylisoxazole-3-carboxylic acid have been synthesized and evaluated as inhibitors of xanthine oxidase. Furthermore, isoxazole-containing side chains are integral to certain semi-synthetic penicillins, conferring resistance to bacterial β -lactamase enzymes.

A study on synthetic steroid derivatives for anti-prostate cancer applications featured a compound with a 3-(2-hydroxypropan-2-yl)isoxazol-5-yl moiety, which is structurally related to the 3-isopropyl group. This complex molecule demonstrated inhibitory activity in an androgen receptor (AR) transcriptional assay.

Compound	Assay	Activity (IC_{50})	Reference
(17R)-17-((3-(2-hydroxypropan-2-yl)isoxazol-5-yl)methyl)-androst-5-en-3 β -ol	Androgen Receptor (AR) Transcriptional Activity	$21.11 \pm 1.07 \mu M$	[2]

Note: The data above is for a significantly larger and more complex molecule containing a related isoxazole moiety, and should not be directly extrapolated to **3-isopropylisoxazole-5-carboxylic acid** itself. It is presented to illustrate the potential biological relevance of the structural motif.

Potential Roles of the Isoxazole Scaffold in Drug Development



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Caption: Diverse biological roles of the isoxazole chemical scaffold.

Patent Landscape Review

A review of the patent literature does not reveal patents specifically claiming the synthesis or use of **3-isopropylisoxazole-5-carboxylic acid** (CAS 14633-22-8). However, numerous patents protect related isoxazole structures and their applications, underscoring the commercial and scientific importance of this chemical family.

Key Patent Areas for Related Isoxazole Carboxylic Acids:

- **Antibiotics:** Patents cover the synthesis of isoxazole-containing β -lactam antibiotics, where the isoxazole side chain is crucial for the drug's efficacy and stability.
- **Anti-inflammatory and Analgesics:** Isoxazole carboxylic acid derivatives have been patented for their use in treating pain and inflammation.

- Chemical Intermediates: Many patents describe the synthesis of various isoxazole carboxylic acids as key building blocks for more complex active pharmaceutical ingredients (APIs). For example, patents disclose methods for producing 3-hydroxy-5-isoxazole-carboxamide, a useful intermediate.[3]

The absence of specific patents for **3-isopropylisoxazole-5-carboxylic acid** may suggest its primary role as a research chemical or a non-proprietary building block available from various chemical suppliers.

Conclusion

3-isopropylisoxazole-5-carboxylic acid is a readily available research chemical with well-defined physical properties. While specific biological data and dedicated patents for this exact molecule are scarce in the public domain, its structural class—the isoxazole carboxylic acids—is of high value to the pharmaceutical and agrochemical industries. The synthetic routes are well-established through analogous compounds, primarily involving the hydrolysis of an ester precursor. Future research may uncover specific biological activities for this compound, but it currently serves primarily as a versatile building block for the synthesis of more complex and potentially patentable molecules.

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